

# Technical Guide: Physical Properties of 4-Bromo-6,7-dimethoxy-1-indanone

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## Compound of Interest

Compound Name: 4-Bromo-6,7-dimethoxy-1-indanone

Cat. No.: B102218

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the known physical properties of the synthetic organic compound **4-Bromo-6,7-dimethoxy-1-indanone**. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the physicochemical characteristics of this compound. The guide includes a summary of its physical data, detailed, generalized experimental protocols for the determination of these properties, and a visual representation of a potential screening workflow, given the therapeutic interest in the indanone scaffold.

## Introduction

**4-Bromo-6,7-dimethoxy-1-indanone** is a substituted indanone derivative. The indanone core is a privileged structure in medicinal chemistry, forming the basis for a variety of biologically active molecules. Notably, derivatives of this scaffold have been investigated for their potential as anticancer agents, kinase inhibitors, and treatments for neurodegenerative disorders such as Alzheimer's disease. A thorough understanding of the physical properties of **4-Bromo-6,7-dimethoxy-1-indanone** is essential for its synthesis, purification, formulation, and further investigation in drug discovery and development pipelines.

## Physical and Chemical Properties

The physical and chemical properties of **4-Bromo-6,7-dimethoxy-1-indanone** are summarized in the table below. It is important to note that while the melting point is an experimentally determined value, the boiling point and density are predicted values and should be treated as estimations.

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>11</sub> BrO <sub>3</sub>	[1][2]
Molecular Weight	271.11 g/mol	[1]
Melting Point	120-121 °C	[1]
Boiling Point	395.7 ± 42.0 °C (Predicted)	[1]
Density	1.512 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
CAS Number	18028-29-0	[1][2]
Appearance	Solid	
Solubility	Data not available. A general protocol for determination is provided below.	

## Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of a crystalline organic solid such as **4-Bromo-6,7-dimethoxy-1-indanone**.

### Melting Point Determination

The melting point of a crystalline solid can be determined using a capillary tube method with a melting point apparatus.

- Apparatus: Mel-Temp apparatus or similar, capillary tubes (sealed at one end), thermometer, mortar and pestle.

- Procedure:
  - Ensure the sample is a fine, dry powder. If necessary, grind the crystalline sample using a mortar and pestle.
  - Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 1-2 mm.[3]
  - Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.[4]
  - Place the capillary tube in the heating block of the melting point apparatus.
  - Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point.
  - Reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
  - For accuracy, perform the determination in triplicate.

## Boiling Point Determination (for liquids at atmospheric pressure)

As the reported boiling point is a predicted value for a solid compound, this protocol is provided for general reference for liquid organic compounds.

- Apparatus: Thiele tube or aluminum heating block, small test tube (fusion tube), capillary tube (sealed at one end), thermometer, heating source.
- Procedure:
  - Place a small amount of the liquid into the fusion tube.
  - Invert a capillary tube (sealed end up) and place it into the liquid in the fusion tube.[5][6]

- Attach the fusion tube to a thermometer and place the assembly in a Thiele tube filled with a heating oil or in an aluminum block.
- Heat the apparatus slowly and uniformly.<sup>[5]</sup>
- As the boiling point is approached, a continuous stream of bubbles will emerge from the open end of the capillary tube.
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the liquid.<sup>[1]</sup>

## Solubility Determination

A qualitative assessment of solubility in various solvents is a crucial parameter.

- Apparatus: Small test tubes, vortex mixer, a selection of solvents (e.g., water, ethanol, acetone, dichloromethane, dimethyl sulfoxide).
- Procedure:
  - Place a small, accurately weighed amount of the solid (e.g., 1-5 mg) into a test tube.
  - Add a measured volume of the chosen solvent (e.g., 0.1 mL) to the test tube.
  - Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes).
  - Visually inspect the solution for any undissolved solid. If the solid has completely dissolved, it is considered soluble at that concentration.
  - If the solid is not fully dissolved, incrementally add more solvent and repeat the agitation and observation steps to determine the approximate solubility.
  - The process can be repeated with heating to assess temperature effects on solubility.

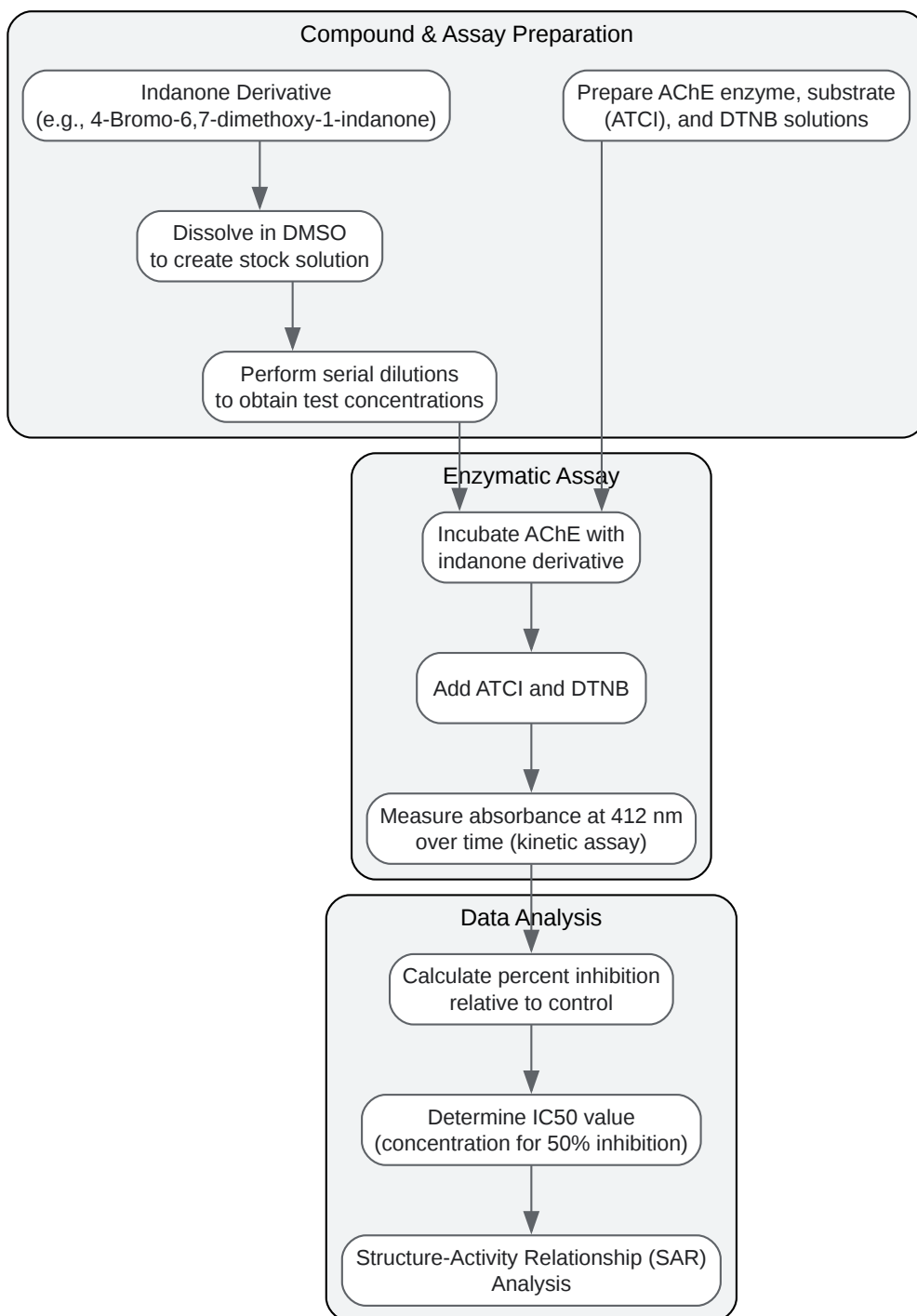
## Density Determination of a Solid

The density of a solid can be determined by measuring its mass and volume. For an irregularly shaped solid, volume can be determined by liquid displacement.

- Apparatus: Analytical balance, graduated cylinder, a liquid in which the solid is insoluble (e.g., water or a hydrocarbon solvent).
- Procedure:
  - Weigh a sample of the solid on an analytical balance to determine its mass.
  - Partially fill a graduated cylinder with a liquid in which the solid is insoluble and record the initial volume ( $V_1$ ).
  - Carefully immerse the weighed solid into the liquid in the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
  - Record the new volume ( $V_2$ ). The volume of the solid is the difference between the final and initial volumes ( $V = V_2 - V_1$ ).<sup>[7]</sup>
  - Calculate the density using the formula: Density = Mass / Volume.

## Potential Biological Screening Workflow

While specific signaling pathways for **4-Bromo-6,7-dimethoxy-1-indanone** are not yet elucidated, the indanone scaffold is of significant interest in drug discovery, particularly as inhibitors of enzymes like acetylcholinesterase (AChE), which is relevant to Alzheimer's disease.<sup>[8]</sup> A generalized workflow for screening indanone derivatives for AChE inhibition is presented below.



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Generalized workflow for screening indanone derivatives as AChE inhibitors.

## Conclusion

This technical guide has summarized the available physical properties of **4-Bromo-6,7-dimethoxy-1-indanone** and provided standardized protocols for their experimental determination. The indanone scaffold continues to be a promising area of research in medicinal chemistry. A precise and comprehensive understanding of the physicochemical characteristics of its derivatives is fundamental for the advancement of new therapeutic agents. Further experimental validation of the predicted properties and exploration of the biological activity of this specific compound are warranted.

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